

Introduction: The Structural Significance of 2-Bromo-4,5-difluoroaniline

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Compound of Interest

Compound Name: 2-Bromo-4,5-difluoroaniline

CAS No.: 64695-79-0

Cat. No.: B1280351

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In the landscape of modern synthetic chemistry, particularly within pharmaceutical and materials science research, halogenated anilines serve as indispensable structural motifs and synthetic intermediates. **2-Bromo-4,5-difluoroaniline** (CAS No: 64695-79-0) is a prime example of such a versatile building block.^{[1][2]} Its unique substitution pattern—featuring an amine for nucleophilic reactions, a bromine atom for cross-coupling chemistry, and two fluorine atoms to modulate electronic properties and metabolic stability—makes it a highly valuable precursor.

This technical guide provides a comprehensive analysis of the core spectroscopic data for **2-Bromo-4,5-difluoroaniline**. As scientists and developers, an unambiguous understanding of a molecule's spectroscopic signature is paramount for reaction monitoring, quality control, and structural verification. Herein, we delve into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, interpreting the spectral features through the lens of fundamental principles and field-proven experience. The objective is to equip researchers with a self-validating framework for the confident identification and characterization of this key synthetic intermediate.

Molecular Structure and Spectroscopic Overview

The arrangement of substituents on the aniline ring dictates the entirety of its spectroscopic output. The bromine atom, the two adjacent fluorine atoms, and the amino group each exert distinct electronic effects (inductive and resonance), which create a unique and identifiable signature in every analytical technique employed.

Caption: Molecular structure of **2-Bromo-4,5-difluoroaniline** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is the most powerful tool for elucidating the precise atomic connectivity of an organic molecule. For **2-Bromo-4,5-difluoroaniline**, a combination of ^1H , ^{13}C , and ^{19}F NMR is required for a complete structural assignment.

^1H NMR Spectroscopy

The proton NMR spectrum reveals two distinct signals for the aromatic protons, H-3 and H-6. Their chemical shifts are influenced by the neighboring substituents. The electron-donating amine group tends to shield protons (shift them upfield), while the electronegative halogens deshield them (shift them downfield). The resulting signals are complex multiplets due to proton-proton (H-H) and proton-fluorine (H-F) couplings.

Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)	Integration
H-6	~ 7.15	dd	$^3\text{J}_{\text{H6-F5}} \approx 7-9$, $^4\text{J}_{\text{H6-H3}} \approx 2-3$	1H
H-3	~ 6.80	dd	$^3\text{J}_{\text{H3-F4}} \approx 9-11$, $^4\text{J}_{\text{H3-H6}} \approx 2-3$	1H

| NH_2 | ~ 3.80 | br s | - | 2H |

Causality Behind Assignments:

- H-6: This proton is ortho to the electron-donating NH₂ group and meta to a fluorine atom (F-5). The strong shielding from the amine group places it upfield relative to a standard benzene proton (7.34 ppm). It appears as a doublet of doublets due to a significant 3-bond coupling to the adjacent F-5 and a smaller 4-bond coupling to H-3.
- H-3: This proton is positioned between the bromine and a fluorine atom (F-4), both of which are electron-withdrawing. However, it is also para to the strongly donating amine group. The net effect places it upfield. Its multiplicity is a doublet of doublets, arising from a large 3-bond coupling to F-4 and the same 4-bond coupling to H-6.
- NH₂: The amine protons typically appear as a broad singlet due to quadrupole broadening and exchange with trace amounts of water. The chemical shift can vary significantly with concentration and solvent.

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum is expected to show six distinct signals, one for each carbon in the aromatic ring. The chemical shifts are heavily influenced by the attached atoms, with carbons bonded to electronegative halogens appearing significantly downfield.[3] A key diagnostic feature is the presence of large carbon-fluorine coupling constants (¹JCF and ²JCF), which split the signals of the fluorinated carbons and their immediate neighbors.[3]

Table 2: Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Carbon Assignment	Chemical Shift (δ, ppm)	C-F Coupling (J, Hz)
C-1 (C-NH ₂)	~ 140	³ JC1-F5 ≈ 3-5
C-2 (C-Br)	~ 105	³ JC2-F4 ≈ 4-6
C-3 (C-H)	~ 118	² JC3-F4 ≈ 18-22
C-4 (C-F)	~ 155	¹ JC4-F4 ≈ 240-250, ² JC4-F5 ≈ 15-20
C-5 (C-F)	~ 148	¹ JC5-F5 ≈ 235-245, ² JC5-F4 ≈ 15-20

| C-6 (C-H) | ~ 116 | ${}^2J_{C6-F5} \approx 18-22$ |

Causality Behind Assignments:

- C-4 and C-5: These carbons are directly bonded to fluorine, resulting in large one-bond coupling constants (${}^1J_{CF}$) and causing their signals to be far downfield.^[3] They are further split by smaller two-bond couplings to the adjacent fluorine.
- C-3 and C-6: These carbons are adjacent to a fluorine atom and will exhibit significant two-bond C-F coupling.
- C-1 and C-2: These carbons are three bonds away from a fluorine atom and will show the smallest, yet often observable, C-F coupling. The carbon bearing the bromine (C-2) is shifted upfield due to the "heavy atom effect".

${}^{19}\text{F}$ NMR Spectroscopy

${}^{19}\text{F}$ NMR is exceptionally informative for fluorinated compounds due to its high sensitivity and wide chemical shift range, which minimizes signal overlap.^{[4][5]} For **2-Bromo-4,5-difluoroaniline**, two signals are expected. These signals will be split into multiplets by coupling to each other (${}^3J_{FF}$) and to nearby protons (${}^3J_{FH}$).

Table 3: Predicted ${}^{19}\text{F}$ NMR Data (470 MHz, CDCl_3 , CFCl_3 standard at 0 ppm)

Fluorine Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
F-4	~ -125 to -135	dd	${}^3J_{F4-F5} \approx 20$, ${}^3J_{F4-H3} \approx 9-11$

| F-5 | ~ -135 to -145 | dd | ${}^3J_{F4-F5} \approx 20$, ${}^3J_{F5-H6} \approx 7-9$ |

Causality Behind Assignments:

- The chemical shifts of fluorine on an aromatic ring are sensitive to the electronic nature of the other substituents.^[6]

- The two fluorine atoms are ortho to each other, leading to a characteristic three-bond F-F coupling constant of approximately 20 Hz.
- Each fluorine is also ortho to a proton, resulting in three-bond H-F couplings that match the values observed in the ^1H NMR spectrum. This correlation is a powerful confirmation of the structural assignment.

Caption: Standard workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy Analysis

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The spectrum of **2-Bromo-4,5-difluoroaniline** is dominated by absorptions from the amine N-H bonds, the aromatic ring, and the carbon-halogen bonds.

Table 4: Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment of Vibrational Mode
3480 - 3380	Medium	N-H Asymmetric & Symmetric Stretch (Primary Amine)
3100 - 3000	Medium	Aromatic C-H Stretch
1630 - 1600	Strong	N-H Scissoring (Bending)
1520 - 1470	Strong	Aromatic C=C Ring Stretch
1300 - 1200	Strong	Aromatic C-N Stretch
1250 - 1150	Strong	Aryl C-F Stretch
880 - 800	Strong	C-H Out-of-plane Bending

| 700 - 550 | Medium | C-Br Stretch |

Interpretation of Key Bands:

- **N-H Stretches:** A primary amine (NH_2) characteristically shows two distinct bands in this region, corresponding to the asymmetric and symmetric stretching modes.^[7] Their presence is a definitive indicator of the $-\text{NH}_2$ group.
- **Aromatic Region:** The sharp peaks for aromatic C-H stretching and the strong C=C ring stretching bands confirm the presence of the benzene ring.
- **Fingerprint Region:** The region below 1500 cm^{-1} is complex but contains highly diagnostic information. The strong absorptions for C-F and C-N stretching, along with the C-Br stretch at lower wavenumbers, are crucial for confirming the full substitution pattern.^[8]

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the molecular weight and elemental composition of a compound through the analysis of its mass-to-charge ratio (m/z) and its fragmentation patterns upon ionization.

Molecular Weight: $\text{C}_6\text{H}_4\text{BrF}_2\text{N}$ has a monoisotopic mass of 206.9495 u and an average molecular weight of 208.00 g/mol .^[1]

Table 5: Key Mass Spectrometry Data (Electron Ionization)

m/z Value	Relative Intensity	Assignment
209	~ 98%	$[\text{M}+2]^+$ (Molecular ion with ^{81}Br)
207	100%	$[\text{M}]^+$ (Molecular ion with ^{79}Br)
128	High	$[\text{M} - \text{Br}]^+$

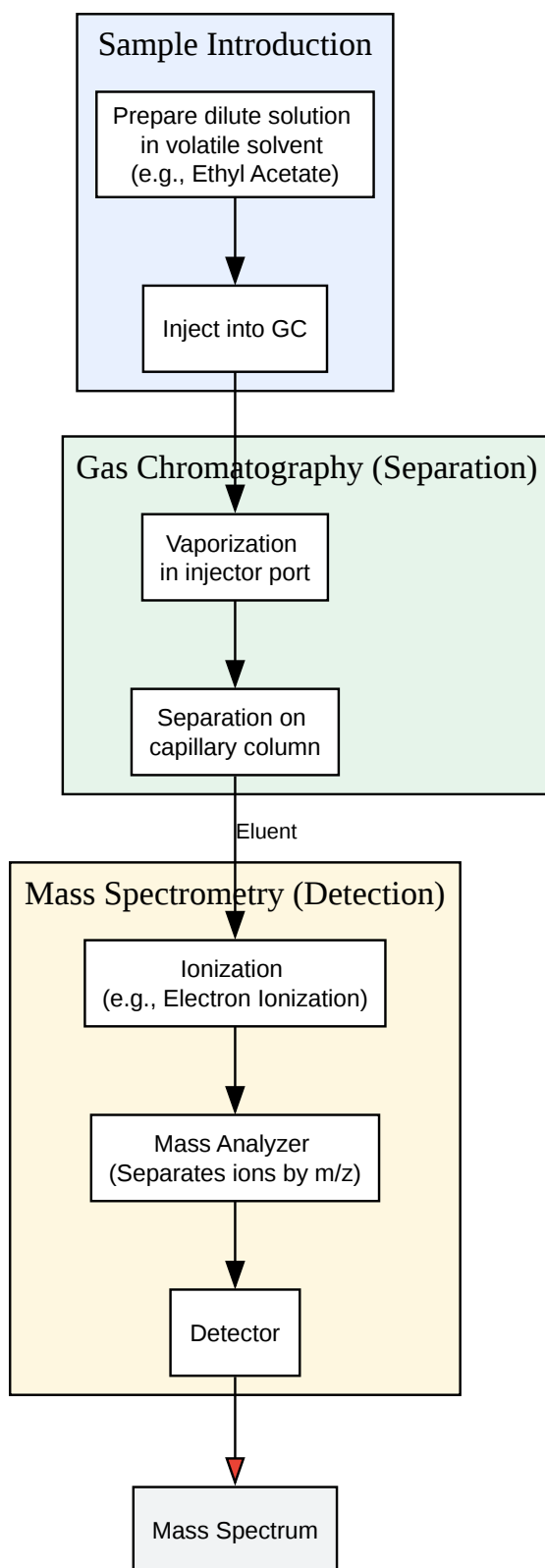
| 108 | Moderate | $[\text{M} - \text{Br} - \text{HF}]^+$ |

Interpretation of Key Features:

- **Molecular Ion (M^+) Cluster:** The most telling feature in the mass spectrum is the molecular ion cluster at m/z 207 and 209. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in nearly a

1:1 natural abundance. This results in two peaks of almost equal height separated by 2 m/z units, which is an unmistakable signature for a monobrominated compound.

- **Primary Fragmentation:** The weakest bond in the molecule is the C-Br bond. Therefore, the most abundant fragment ion ($[M - Br]^+$ at m/z 128) typically results from the loss of the bromine radical. This fragmentation provides strong evidence for the presence and location of the bromine atom.



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Caption: Generalized workflow for Gas Chromatography-Mass Spectrometry (GC-MS).

Self-Validating Experimental Protocols

To ensure reproducibility and accuracy, the following protocols are provided as a robust starting point. Instrumentation should always be calibrated and validated according to manufacturer and laboratory standard operating procedures.

NMR Spectroscopy Protocol

- **Sample Preparation:** Accurately weigh 10-20 mg of **2-Bromo-4,5-difluoroaniline**. Dissolve the sample in ~0.7 mL of a high-purity deuterated solvent (CDCl_3 is recommended for good solubility) in a clean, dry 5 mm NMR tube. Ensure the sample is fully dissolved.
 - **Expertise Note:** The choice of solvent is critical. CDCl_3 is aprotic and will not exchange with the amine protons, allowing for their observation.
- **Instrument Setup:** Insert the tube into the spectrometer. Lock the field frequency to the deuterium signal of the solvent. Perform automated or manual shimming to optimize the magnetic field homogeneity, aiming for a narrow and symmetrical solvent peak shape.
- **^1H Acquisition:** Acquire a standard one-pulse proton spectrum. Use a 30-degree pulse angle and a relaxation delay of at least 2 seconds to allow for adequate T_1 relaxation, ensuring more accurate integration.
- **^{13}C Acquisition:** Use a standard proton-decoupled pulse sequence (e.g., zgpg30). An acquisition time of 1-2 seconds and a relaxation delay of 2 seconds are typical. A sufficient number of scans (e.g., 1024 or more) will be required to achieve a good signal-to-noise ratio.
- **^{19}F Acquisition:** Acquire a standard one-pulse fluorine spectrum. Proton decoupling is often unnecessary but can be used to simplify multiplets if H-F couplings complicate analysis. Ensure the spectral width is large enough to encompass the expected chemical shifts.

ATR-IR Spectroscopy Protocol

- **Background Collection:** Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Use a swab with isopropanol or another suitable solvent and dry completely. Collect a background spectrum of the empty crystal.

- Trustworthiness Note: A clean, high-quality background is essential for removing atmospheric (H_2O , CO_2) and system-related artifacts from the sample spectrum.
- Sample Analysis: Place a small amount of the solid **2-Bromo-4,5-difluoroaniline** powder onto the ATR crystal. Apply pressure using the anvil to ensure good contact between the sample and the crystal surface.
- Data Acquisition: Collect the sample spectrum. Typically, 16 to 32 scans at a resolution of 4 cm^{-1} are sufficient.
- Cleaning: Thoroughly clean the crystal post-analysis to prevent cross-contamination.

GC-MS Protocol

- Sample Preparation: Prepare a dilute solution of the sample ($\sim 1\text{ mg/mL}$) in a high-purity volatile solvent like ethyl acetate or dichloromethane.
- Instrument Method:
 - GC: Use a standard non-polar capillary column (e.g., DB-5ms). Set a temperature program that starts at a low temperature ($\sim 50\text{ }^\circ\text{C}$) and ramps to a high temperature ($\sim 280\text{ }^\circ\text{C}$) to ensure elution of the analyte and cleaning of the column. A typical ramp rate is $10\text{--}20\text{ }^\circ\text{C/min}$. The injector temperature should be $\sim 250\text{ }^\circ\text{C}$.
 - MS: Use Electron Ionization (EI) at 70 eV . Set the mass analyzer to scan a range that includes the expected molecular ion and fragments (e.g., $m/z\ 40\text{--}300$).
- Data Acquisition: Inject $1\text{ }\mu\text{L}$ of the sample solution. The resulting total ion chromatogram (TIC) should show a single sharp peak corresponding to **2-Bromo-4,5-difluoroaniline**. The mass spectrum is obtained from this peak.
 - Self-Validation: The retention time provides one layer of identification, while the mass spectrum provides the definitive structural confirmation.

Conclusion

The spectroscopic profile of **2-Bromo-4,5-difluoroaniline** is a unique confluence of the individual effects of its amine, bromine, and fluorine substituents. ^1H and ^{19}F NMR provide

definitive information on proton-fluorine connectivity through their mutual spin-spin coupling. ^{13}C NMR confirms the carbon skeleton and reveals large C-F coupling constants. IR spectroscopy offers rapid verification of the primary amine and aromatic functionalities. Finally, mass spectrometry provides an unambiguous determination of the molecular weight and the presence of a single bromine atom through its characteristic isotopic pattern. By synthesizing the data from these orthogonal techniques as outlined in this guide, researchers can achieve a high degree of confidence in the identity and purity of this important chemical building block.

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